

Technical Guide: Physical Properties of Iodobenzene-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodobenzene-d5

Cat. No.: B1590370

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **Iodobenzene-d5** (Perdeuterated Iodobenzene). This deuterated analog of iodobenzene is a critical tool in various research and development applications, including as a tracer, an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and in mechanistic studies of chemical reactions.^{[1][2]} A thorough understanding of its physical characteristics is paramount for its effective application in experimental design and data interpretation.

Core Physical Properties

The physical properties of **Iodobenzene-d5** are essential for its handling, storage, and use in various experimental setups. The following table summarizes the key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C ₆ D ₅ I	[3]
Molecular Weight	209.04 g/mol	[1][4]
CAS Number	7379-67-1	
Appearance	Liquid	
Color	Colorless to light pink	
Density	1.830 ± 0.06 g/cm ³ or 1.868 g/mL at 25 °C	
Melting Point	-29 °C	
Boiling Point	188 °C	
Refractive Index	n _{20/D} 1.6161	

Experimental Protocols

The accurate determination of the physical properties of **Iodobenzene-d5** relies on standardized experimental methodologies. Below are detailed protocols for key experiments.

Determination of Density

The density of liquid **Iodobenzene-d5** can be determined using a pycnometer.

- **Cleaning and Calibration:** Thoroughly clean and dry a pycnometer of known volume. Calibrate the pycnometer using deionized water at a controlled temperature (e.g., 25 °C).
- **Sample Measurement:** Fill the pycnometer with **Iodobenzene-d5**, ensuring no air bubbles are present.
- **Equilibration and Weighing:** Place the filled pycnometer in a constant temperature bath (25 °C) to allow for thermal equilibrium. Once equilibrated, carefully wipe the outside of the pycnometer and weigh it on an analytical balance.

- Calculation: The density is calculated by dividing the mass of the **Iodobenzene-d5** by the known volume of the pycnometer.

Determination of Melting and Boiling Points

Melting and boiling points are determined using standard laboratory techniques.

- Melting Point: The melting point of **Iodobenzene-d5** can be determined using a capillary tube method with a melting point apparatus. A small sample is introduced into a capillary tube, which is then heated at a controlled rate. The temperature range over which the solid sample melts is recorded as the melting point.
- Boiling Point: The boiling point can be determined by simple distillation. The sample is heated in a distillation flask, and the temperature at which the vapor pressure of the liquid equals the atmospheric pressure is recorded as the boiling point. For more precise measurements, a Sivolobov apparatus can be used.

Determination of Refractive Index

The refractive index is a measure of how light propagates through the substance and is determined using a refractometer.

- Calibration: Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Sample Application: Apply a small drop of **Iodobenzene-d5** to the prism of the refractometer.
- Measurement: Close the prism and allow the sample to thermally equilibrate. View the scale through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered.
- Reading: Read the refractive index value from the scale. The measurement is typically performed at a specific temperature (e.g., 20°C) and wavelength (e.g., the sodium D-line, 589 nm).

Logical Workflow for Physical Property Analysis

The following diagram illustrates the logical workflow for the comprehensive analysis of the physical properties of a chemical compound like **Iodobenzene-d5**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Analysis of **Iodobenzene-d5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. What are the uses of Iodobenzene D5 ? - Mesbah Energy [irisotope.com]
- 3. scbt.com [scbt.com]
- 4. Iodobenzene-d5 | C6H5I | CID 12110107 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of Iodobenzene-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590370#what-are-the-physical-properties-of-iodobenzene-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com